

Technical Guide: Preparation and Solubility of 1-Methylpyrrolidin-3-one Hydrochloride

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Compound of Interest

Compound Name: **1-Methylpyrrolidin-3-one**

Cat. No.: **B1295487**

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Abstract

This technical guide provides a comprehensive overview of the preparation and solubility of **1-methylpyrrolidin-3-one** hydrochloride, a key intermediate in pharmaceutical synthesis. The document outlines the primary synthetic pathways, including the preparation of the precursor 1-methyl-3-pyrrolidinol, its subsequent oxidation to **1-methylpyrrolidin-3-one**, and the final conversion to its hydrochloride salt. Detailed experimental protocols for key reactions are provided, along with a summary of the compound's solubility characteristics. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the development of novel therapeutics.

Introduction

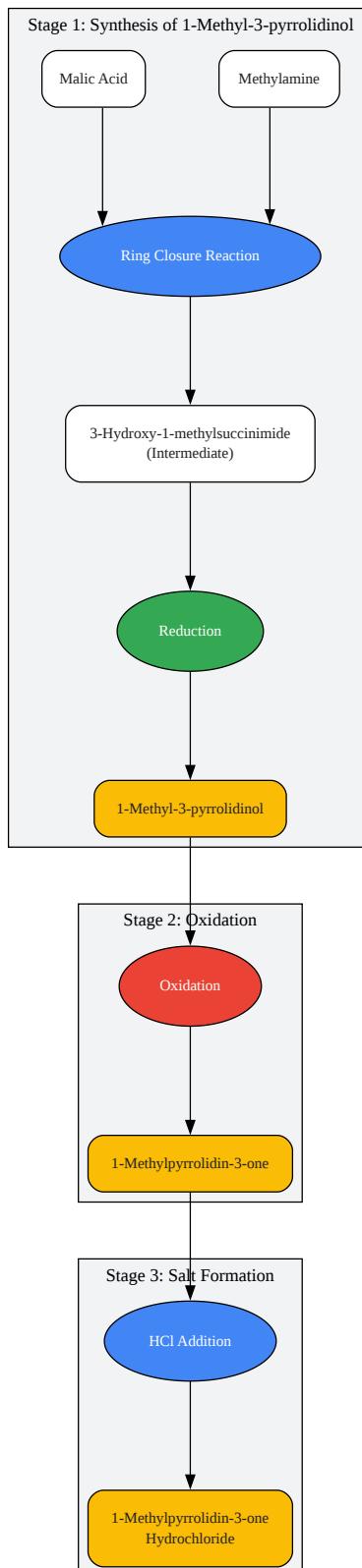
1-Methylpyrrolidin-3-one hydrochloride is a versatile building block in organic synthesis, particularly valued in the pharmaceutical industry. Its structure, featuring a reactive ketone group and a tertiary amine within a pyrrolidine ring, allows for diverse chemical modifications. The hydrochloride salt form is commonly used to improve the compound's handling and solubility in polar solvents, facilitating its use in various synthetic applications.^[1] This guide details the prevalent methods for its preparation and discusses its solubility profile.

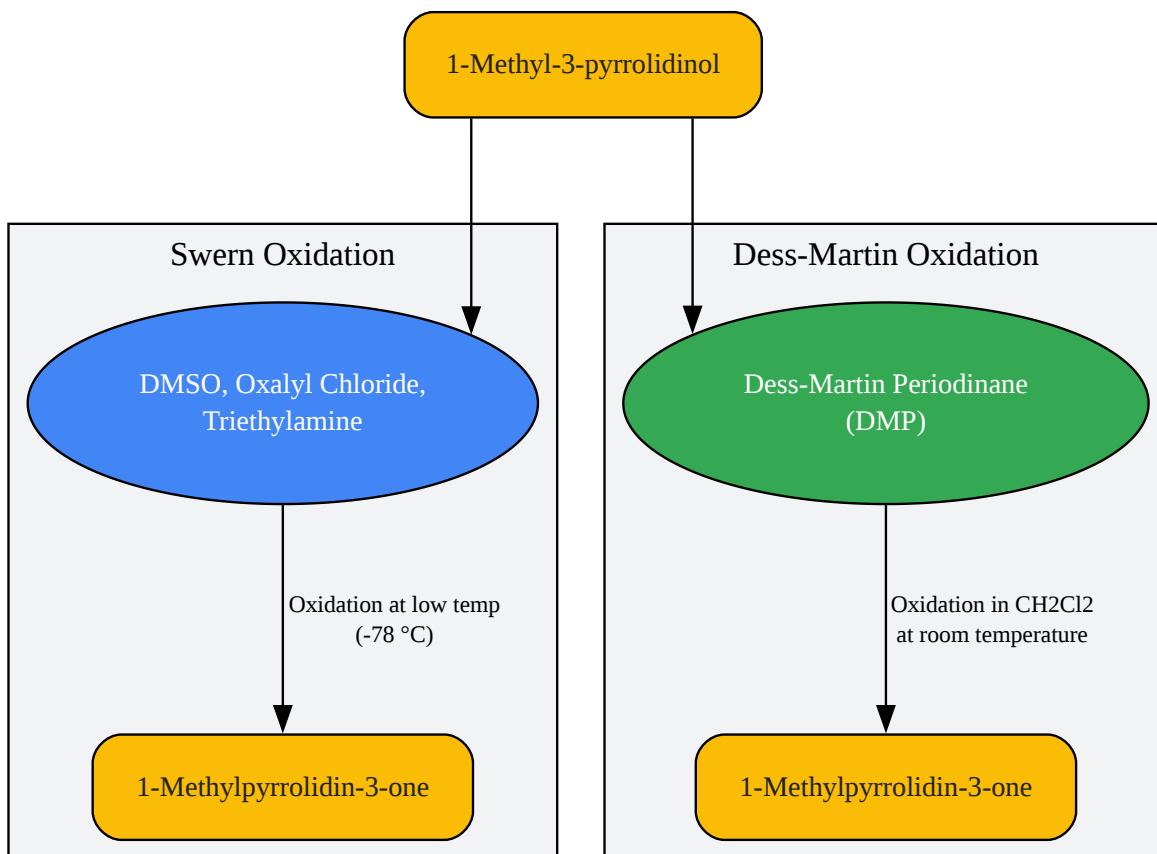
Synthesis of 1-Methylpyrrolidin-3-one Hydrochloride

The most common and direct route to **1-methylpyrrolidin-3-one** hydrochloride involves a three-stage process:

- Synthesis of the precursor, 1-methyl-3-pyrrolidinol.
- Oxidation of 1-methyl-3-pyrrolidinol to **1-methylpyrrolidin-3-one**.
- Formation of the hydrochloride salt.

A logical workflow for this synthesis is presented below.





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References

- 1. 1-Methylpyrrolidin-3-one hydrochloride | 78635-85-5 | Benchchem [benchchem.com]
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